

Application Notes and Protocols for CFTR(inh)-172 Stock Solution Preparation

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Compound of Interest

Compound Name: CFTR(inh)-172

Cat. No.: B1668465

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of a stock solution of **CFTR(inh)-172**, a potent and selective inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel.^{[1][2]} Accurate preparation of this stock solution is critical for reliable and reproducible experimental results in research and drug development applications.

Physicochemical Properties

CFTR(inh)-172 is a small molecule belonging to the thiazolidinone class.^{[3][4]} Its key properties are summarized in the table below for easy reference.

Property	Value	Source
Synonyms	CFTRinh-172, CFTRinh172, CFTR Inhibitor-172	[5]
Molecular Formula	C ₁₈ H ₁₀ F ₃ NO ₃ S ₂	[2][6]
Molecular Weight	409.4 g/mol	[2][3][6]
CAS Number	307510-92-5	[2][6]
Appearance	Yellow solid	[7]
Purity	≥95% to ≥98% (by HPLC)	[7]
Solubility		
in DMSO	≥5 mg/mL to ≥40.9 mg/mL	[5][6][7][8]
in Water	Insoluble	[6]
in Ethanol	Insoluble	[6]
Storage (Solid)	-20°C for up to 3 years	[5][8]
Storage (Stock Solution)	-20°C or -80°C	[6][7][9]

Experimental Protocol: Preparation of a 10 mM CFTR(inh)-172 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CFTR(inh)-172** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for subsequent dilutions to working concentrations for various cellular assays.

Materials

- **CFTR(inh)-172** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

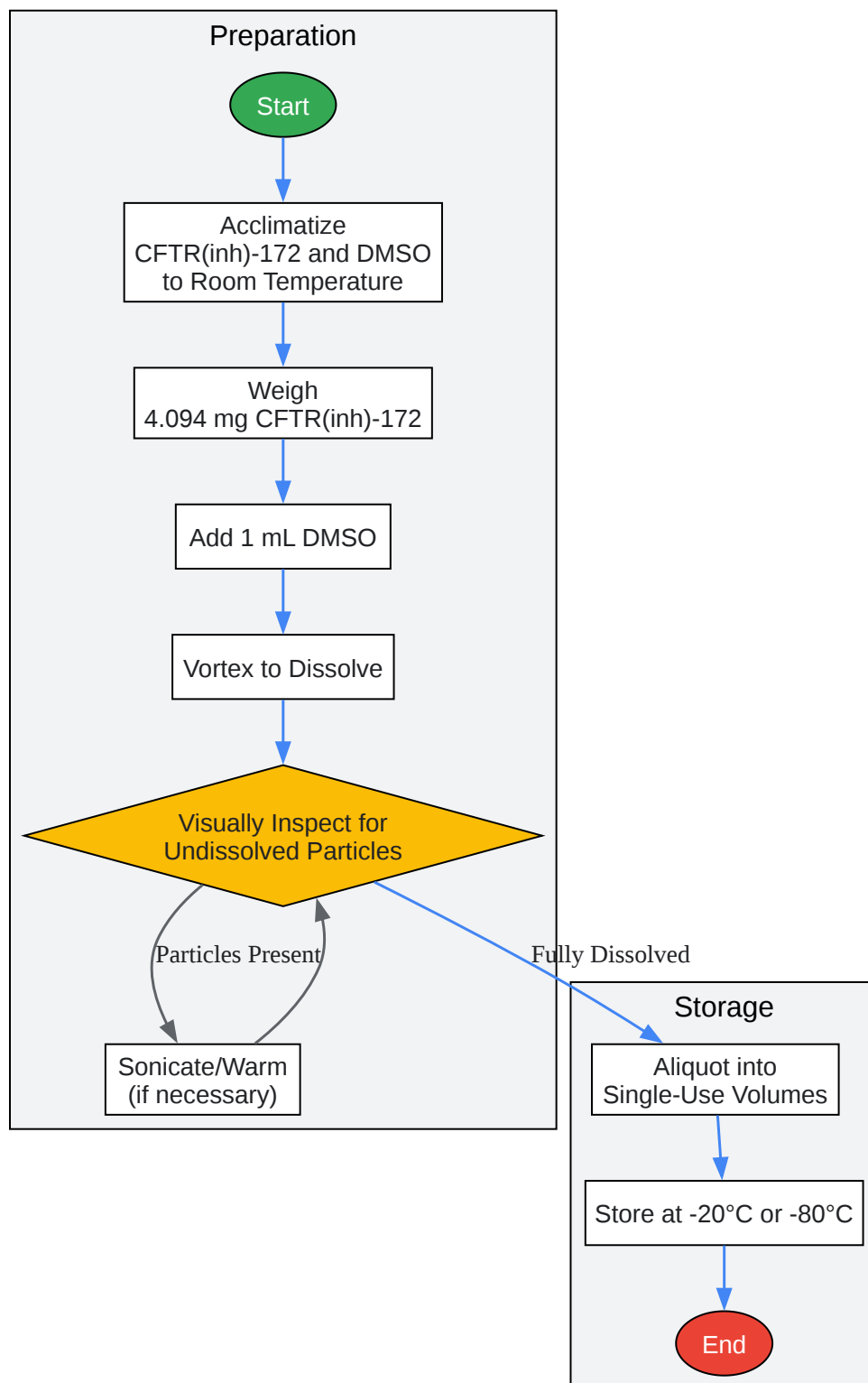
- Acclimatize Reagents: Allow the vial of **CFTR(inh)-172** powder and the bottle of DMSO to reach room temperature before opening to prevent condensation of atmospheric moisture.
- Weighing the Compound:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh the desired amount of **CFTR(inh)-172** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.094 mg of **CFTR(inh)-172** (Molecular Weight = 409.4 g/mol).
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 409.4 \text{ g/mol} \times 1000 \text{ mg/g} = 4.094 \text{ mg}$
- Dissolving the Compound:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **CFTR(inh)-172** powder. For the example above, add 1 mL of DMSO.
 - Close the tube or vial securely.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.

- Visually inspect the solution for any undissolved particles.
- If particles remain, sonicate the solution in an ultrasonic bath for 5-10 minutes.[5] Gentle warming to 37°C for a short period (e.g., 10 minutes) can also aid in dissolution.[6]
- Aliquoting and Storage:
 - Once the **CFTR(inh)-172** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This practice minimizes freeze-thaw cycles which can degrade the compound.[9]
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C or -80°C. Stock solutions are reported to be stable for at least 1 to 6 months at -20°C or -80°C.[7][9] For longer-term storage, -80°C is preferable.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **CFTR(inh)-172** stock solution.

Workflow for CFTR(inh)-172 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing a 10 mM **CFTR(inh)-172** stock solution.

Mechanism of Action

CFTR(inh)-172 is a selective and reversible blocker of the CFTR chloride channel.[2] It has been shown to inhibit CFTR-mediated short-circuit current in a voltage-independent manner with a K_i of approximately 300 nM.[1][4][9] The inhibitor is thought to bind within the pore of the CFTR channel, leading to allosteric inhibition of channel gating. At concentrations effective for CFTR inhibition, it does not significantly affect other channels or transporters such as non-CFTR Cl^- channels, multidrug resistance protein-1 (MDR-1), or ATP-sensitive K^+ channels.[4][6]

Application Recommendations

The prepared 10 mM stock solution can be diluted in appropriate cell culture media or buffer to achieve the desired final working concentration for various assays. A common working concentration for cell-based assays is in the range of 1-10 μM . [5] It is important to note that the final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. Some studies have indicated that at higher concentrations (e.g., 50 μM), **CFTR(inh)-172** may induce cell death.[10] Therefore, it is crucial to perform dose-response experiments to determine the optimal, non-toxic working concentration for your specific cell type and experimental conditions.

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